

# Application Notes and Protocols for Studying Gastrin-Related Pathways Using PD 140376

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## Compound of Interest

Compound Name: PD 140376

Cat. No.: B1679104

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Audience: Researchers, scientists, and drug development professionals.

**Introduction** Gastrin is a crucial peptide hormone responsible for stimulating gastric acid secretion, promoting gastric mucosal growth, and regulating gastric motility.[1] It exerts its effects primarily through the cholecystokinin B receptor (CCKBR), a G-protein coupled receptor (GPCR).[2][3] Dysregulation of gastrin signaling is implicated in various pathologies, including gastrointestinal cancers.[1][4] **PD 140376** is a potent and highly selective non-peptide antagonist for the CCKB/gastrin receptor, making it an invaluable tool for elucidating the physiological and pathological roles of gastrin signaling pathways.[5][6][7] These application notes provide a comprehensive guide to using **PD 140376** as a research tool.

**Mechanism of Action** **PD 140376** acts as a competitive antagonist at the CCKB receptor. It binds with high affinity to the receptor, thereby preventing the binding of endogenous agonists like gastrin and cholecystokinin (CCK).[3][5] This blockade inhibits the activation of downstream signaling cascades initiated by the receptor. The binding of gastrin to CCKBR typically activates Gq-alpha, which in turn stimulates phospholipase C (PLC).[8] This leads to the hydrolysis of PIP2 into inositol triphosphate (IP3) and diacylglycerol (DAG), ultimately resulting in increased intracellular calcium and activation of protein kinase C.[8] Furthermore, gastrin signaling can activate other major pathways, including the PI3K/AKT and MAPK/ERK cascades, which are involved in cell proliferation, survival, and inflammation.[3][8][9] **PD 140376** effectively blocks these downstream events by preventing the initial receptor activation.

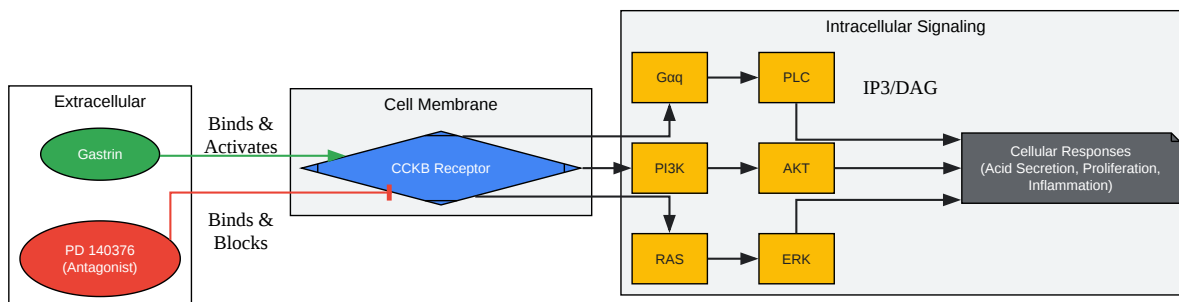
## Quantitative Data: Binding Affinity of PD 140376

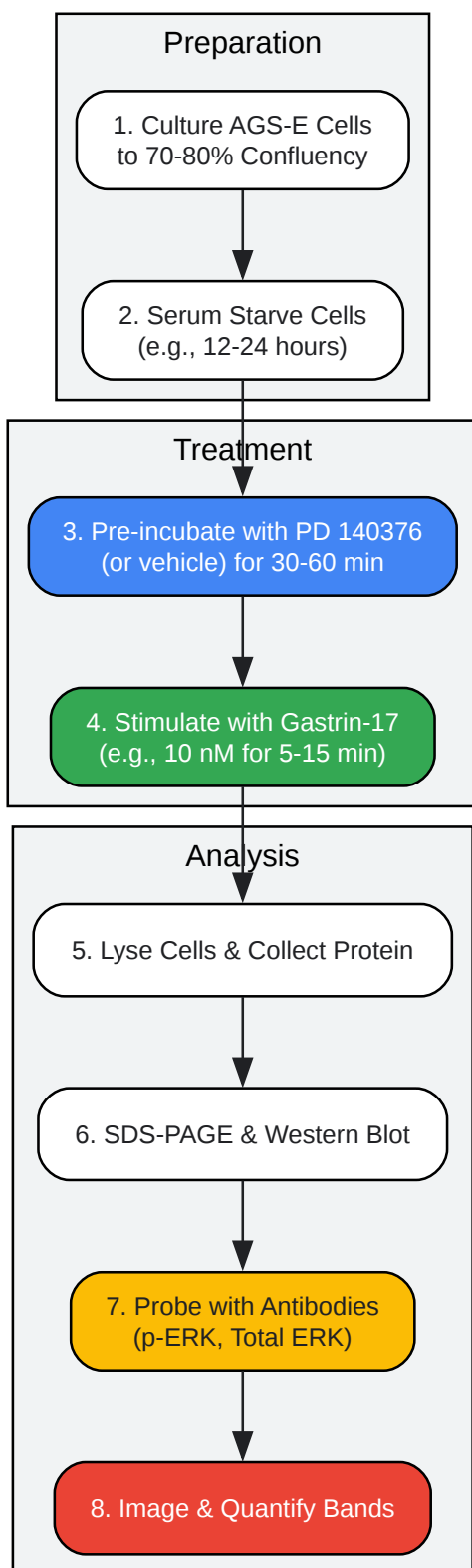
The following table summarizes the binding affinity of **PD 140376** for the CCKB/gastrin receptor. This data highlights the compound's high potency and suitability for receptor characterization studies.

Ligand	Receptor	Tissue/Membrane Source	Affinity Metric	Value (nM)	Reference
PD 140376	CCKB/Gastrin	Guinea Pig Cerebral Cortex	Ki	0.18	<a href="#">[6]</a> <a href="#">[7]</a>
PD 140376	CCKB/Gastrin	Guinea Pig Gastric Gland	Ki	0.21	<a href="#">[6]</a> <a href="#">[7]</a>
[3H]PD 140376	CCKB/Gastrin	Guinea Pig Cerebral Cortex	Kd	0.1 - 0.2	<a href="#">[5]</a>
[3H]PD 140376	CCKB/Gastrin	Guinea Pig Gastric Mucosa	Kd	0.1 - 0.2	<a href="#">[5]</a>

## Visualizing Gastrin Signaling and Inhibition

The following diagrams illustrate the key signaling pathways activated by gastrin and the mechanism of inhibition by **PD 140376**.





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